

(2-Bromophenyl)acetaldehyde molecular weight and formula

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Compound of Interest

Compound Name: (2-Bromophenyl)acetaldehyde

CAS No.: 96557-30-1

Cat. No.: B125969

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A Technical Guide to (2-Bromophenyl)acetaldehyde

This guide provides an in-depth overview of the chemical properties, synthesis, and key data for **(2-Bromophenyl)acetaldehyde**, a compound of interest for researchers, scientists, and professionals in drug development.

Core Molecular Information

(2-Bromophenyl)acetaldehyde is an aromatic aldehyde containing a bromine substituent. Its chemical structure and properties make it a valuable intermediate in organic synthesis.

Property	Value	Source
Molecular Formula	C ₈ H ₇ BrO	[1] [2] [3]
Molecular Weight	199.04 g/mol	[1] [3]
IUPAC Name	2-(2-bromophenyl)acetaldehyde	[1]
CAS Number	96557-30-1	[1] [2]
SMILES	<chem>C1=CC=C(C(=C1)CC=O)Br</chem>	[1]

Experimental Protocol: Synthesis of (2-Bromophenyl)acetaldehyde

A common method for the synthesis of 2-(**2-Bromophenyl**)acetaldehyde involves the oxidation of 2-(2-bromophenyl)ethanol. The following protocol is based on a well-established procedure.[\[4\]](#)

Materials:

- 2-(2-bromophenyl)ethanol (9.11 g, 0.045 mol)
- Pyridinium chlorochromate (PCC) (14.62 g, 0.063 mol)
- Methylene chloride (CH₂Cl₂) (110 mL total)
- Ether
- Silica gel
- Celite

Procedure:

- A solution of 9.11 grams of 2-(2-bromophenyl)ethanol in 35 milliliters of methylene chloride is prepared.

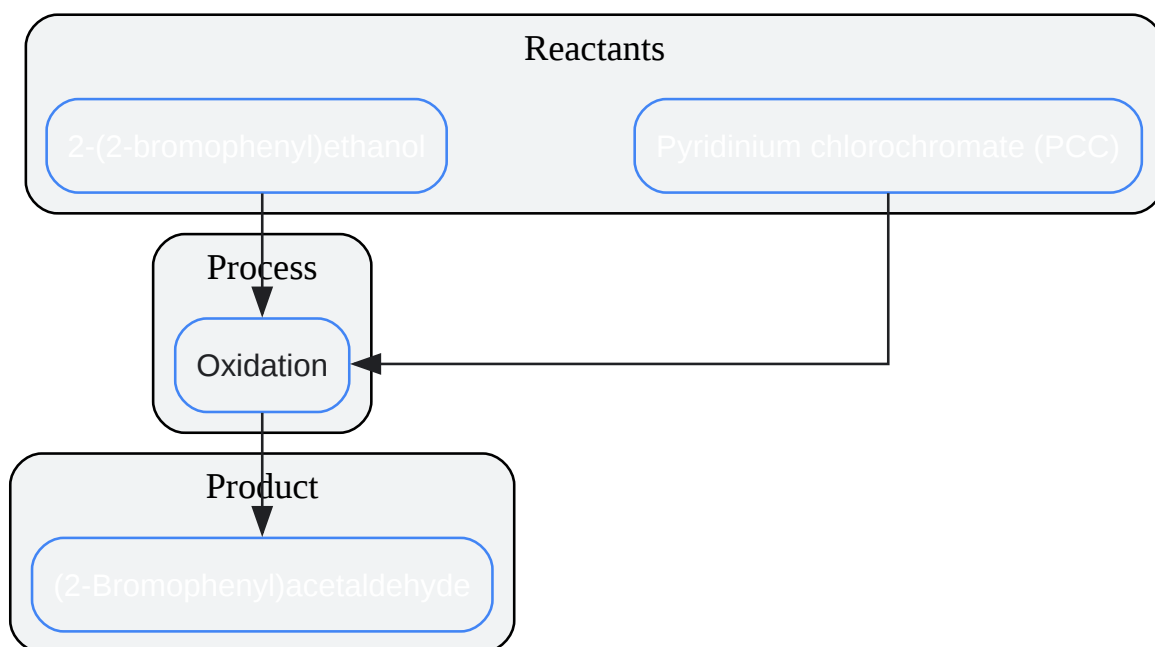
- This solution is then added to a stirred suspension of 14.62 grams of pyridinium chlorochromate in 75 milliliters of methylene chloride at ambient temperature.
- The addition will cause a slightly exothermic reaction, and the mixture will turn black.
- The reaction mixture is stirred for 15 hours at ambient temperature.
- Following the stirring period, 150 milliliters of ether is added to the mixture.
- The mixture is then filtered through a pad of silica gel on celite.
- The insoluble residue is washed with an additional 100 milliliters of ether and filtered.
- The ether solutions are combined, and the solvents are evaporated using a rotary evaporator.
- The resulting residue is the desired **2-(2-bromophenyl)acetaldehyde**, obtained as an oil (approximately 8.0 grams, yielding a 90% recovery).

Product Characterization:

The product can be characterized by thin-layer chromatography (TLC) on silica gel. When eluted with one percent methanol in chloroform, the oil should have an R_f of 0.6.^[4]

Logical Workflow for Synthesis

The synthesis of **(2-Bromophenyl)acetaldehyde** from its corresponding alcohol can be visualized as a straightforward oxidation reaction.



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Synthesis Workflow for (2-Bromophenyl)acetaldehyde

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References

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